

Technical Guide: 2-Methylpiperidine Hydrochloride Safety & Handling

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Compound of Interest

Compound Name: 2-Methylpiperidine hydrochloride

CAS No.: 5119-88-0

Cat. No.: B1252380

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Executive Summary

2-Methylpiperidine hydrochloride (2-MePip^[1]·HCl), the salt form of 2-methylpiperidine (2-pipecoline), is a critical intermediate in the synthesis of local anesthetics (e.g., Mepivacaine, Bupivacaine) and peptide coupling reagents. While often perceived as safer than its volatile, corrosive free base counterpart, the hydrochloride salt presents distinct risks—primarily hygroscopicity, acidic hydrolysis, and nitrosamine formation potential.

This guide provides a technical framework for researchers to handle 2-MePip·HCl with precision, focusing on maintaining chemical integrity (stoichiometry) and ensuring operator safety.

Chemical Identity & Physicochemical Profile^[2]^[3]^[4]^[5]

Understanding the phase behavior difference between the free base and the salt is fundamental to safety. The hydrochloride salt is an ionic solid, whereas the free base is a flammable, volatile liquid.

Table 1: Comparative Physicochemical Profile

Property	2-Methylpiperidine HCl (Salt)	2-Methylpiperidine (Free Base)
CAS Number	515-98-0	109-05-7
Physical State	Crystalline Solid / Powder	Liquid
Hygroscopicity	High (Deliquescent)	Moderate
Volatility	Negligible (at RT)	High (Flash Point: ~10°C)
Acidity (pH)	Acidic (in aqueous solution)	Alkaline (pKa ~11)
Primary Hazard	Irritant (Skin/Eye/Resp)	Corrosive / Flammable

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Expert Insight: Do not rely on the CAS number alone when ordering or retrieving SDS. Database errors frequently cross-link the salt and free base. Always visually verify the physical state (Solid vs. Liquid) before opening the container.

Toxicology & Hazard Assessment

GHS Classification (2-MePip-HCl)

While the free base is Class 8 (Corrosive) and Class 3 (Flammable), the hydrochloride salt typically falls under Class 7 (Irritant) due to the neutralization of the amine. However, it retains significant bioactivity.

- Skin Irritation (Category 2): Causes localized dermatitis.
- Eye Irritation (Category 2A): Causes serious eye irritation upon contact with dust.
- STOT-SE (Category 3): May cause respiratory tract irritation if dust is inhaled.

The Nitrosamine Vector (Critical Risk)

Secondary amines, including 2-methylpiperidine, are precursors to N-nitroso compounds (nitrosamines), which are potent carcinogens.

- Mechanism: Reaction with nitrosating agents (nitrites, nitrous acid, nitrogen oxides) generates N-nitroso-2-methylpiperidine.
- Protocol: Strictly segregate 2-MePip·HCl from sodium nitrite (), thionyl chloride, or nitric acid waste streams.

Engineering Controls & Personal Protective Equipment (PPE) Containment Strategy

The primary handling challenge is not just toxicity, but moisture control. 2-MePip·HCl is hygroscopic; absorption of water alters the molecular weight basis for stoichiometric calculations, leading to failed coupling reactions.

- Primary Control: Chemical Fume Hood (Face velocity: 0.5 m/s).
- Atmosphere: Handle in a desiccated environment or under inert gas (/Ar) if high precision is required.

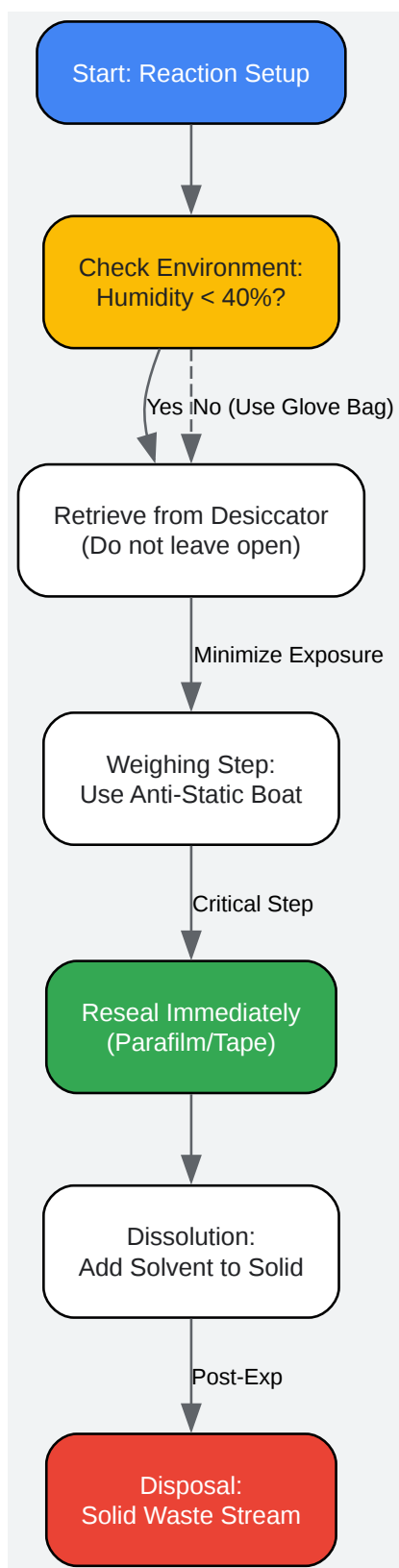
PPE Selection Matrix

Protection Zone	Recommendation	Causality / Rationale
Hand Protection	Nitrile Rubber (min 0.11 mm)	Latex is permeable to organic amines. While the salt is solid, dissolution in sweat or solvents creates a permeation risk.
Eye Protection	Chemical Safety Goggles	Safety glasses are insufficient for powders. Goggles seal against airborne dust entry.
Respiratory	N95 / P100 (if outside hood)	Only required if handling large open quantities outside a hood (not recommended).

Experimental Protocol: Safe Weighing & Handling

The following workflow integrates safety with experimental precision, specifically addressing the hygroscopic nature of the salt.

Graphviz Diagram: Handling Workflow



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Figure 1: Logic flow for handling hygroscopic amine salts to prevent hydration and exposure.

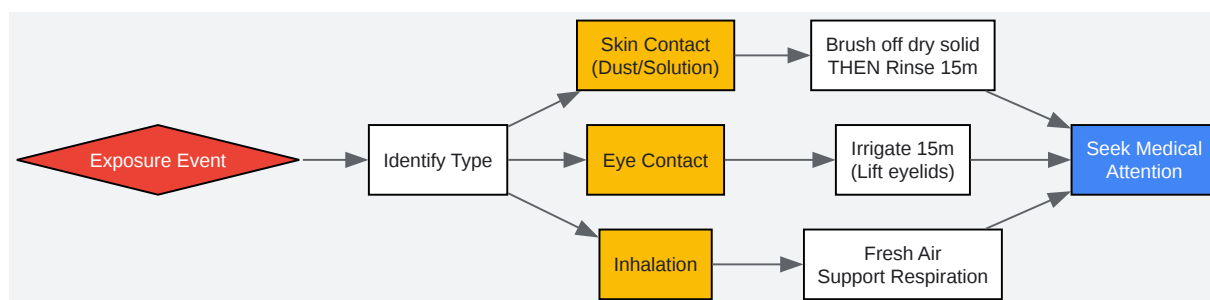
Step-by-Step Methodology

- Preparation: Verify fume hood operation. Clear the deck of any oxidizing agents or nitrites.
- Weighing:
 - Tare the weighing boat before opening the stock container.
 - Open container, transfer aliquot, and reseal immediately.
 - Note: If the solid appears "clumpy" or wet, it has likely hydrolyzed or absorbed water. Recrystallization (EtOH/Et₂O) may be required for analytical purity.
- Solubilization: Add the solvent to the solid to prevent dust lofting.
- Neutralization: If converting to free base in situ, add base (e.g., NaOH) slowly. Warning: This generates heat and releases the volatile, malodorous free amine.

Emergency Response Protocols

In the event of exposure, the response must address both the ionic nature of the salt and the potential for amine release.

Graphviz Diagram: Exposure Response Logic



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Figure 2: Decision matrix for immediate response to 2-MePip-HCl exposure.

Specific First Aid Measures

- **Skin Contact:** Unlike liquid splashes, solid dust should be gently brushed off before wetting to prevent creating a concentrated acidic/irritant paste on the skin, then flushed with copious water.
- **Eye Contact:** Immediate irrigation is critical. The salt can cause abrasive damage combined with chemical irritation.
- **Spill Cleanup:** Do not dry sweep (creates dust). Cover with a damp absorbent pad or use a HEPA vacuum.

Storage & Stability

- **Conditions:** Store in a cool, dry place. Desiccation is mandatory for long-term storage.
- **Incompatibilities:** Strong oxidizing agents, acid chlorides, acid anhydrides, and nitrosating agents (sodium nitrite).
- **Shelf Life:** Hygroscopic degradation is the primary failure mode. Re-test melting point if stored >6 months without desiccation.

References

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- American Chemical Society (ACS). (2025). (Q)SAR Approaches to Predict the Extent of Nitrosation in Pharmaceutical Compounds. Chemical Research in Toxicology. Retrieved from [\[Link\]](#)

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Sources

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